

Technical Guide: Physicochemical Properties of Methyl 2-amino-5-methylthiazole-4-carboxylate

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Compound of Interest

Compound Name: Methyl 2-amino-5-methylthiazole-4-carboxylate

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For: Researchers, Scientists, and Drug Development Professionals

Topic: An In-depth Analysis of the Solubility of **Methyl 2-amino-5-methylthiazole-4-carboxylate**

This technical guide provides a comprehensive overview of the solubility and relevant physicochemical properties of **Methyl 2-amino-5-methylthiazole-4-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental solubility data in public literature, this guide focuses on established methodologies for its determination and the broader context of its potential biological significance.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **Methyl 2-amino-5-methylthiazole-4-carboxylate** in various solvents remains largely unpublished. To facilitate future research and provide a template for data presentation, the following table is provided for researchers to populate with experimentally determined values.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method of Determination	Reference
Water	25	e.g., Shake-Flask with HPLC	(To be determined)		
Ethanol	25	e.g., Shake-Flask with HPLC	(To be determined)		
Methanol	25	e.g., Shake-Flask with HPLC	(To be determined)		
DMSO	25	e.g., Shake-Flask with HPLC	(To be determined)		
Acetonitrile	25	e.g., Shake-Flask with HPLC	(To be determined)		
Phosphate-Buffered Saline (pH 7.4)	25	e.g., Shake-Flask with HPLC	(To be determined)		

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for drug development. The following are detailed, standardized protocols that can be employed to quantify the solubility of **Methyl 2-amino-5-methylthiazole-4-carboxylate**.

Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is the gold standard for determining thermodynamic (equilibrium) solubility. It involves saturating a solvent with the compound and then measuring the concentration of the dissolved substance.

Materials:

- **Methyl 2-amino-5-methylthiazole-4-carboxylate** (solid powder)
- Selected solvents (e.g., water, ethanol, DMSO, PBS at pH 7.4)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis Spectrophotometer

Procedure:

- **Preparation:** Add an excess amount of **Methyl 2-amino-5-methylthiazole-4-carboxylate** to a vial. An excess is confirmed by the presence of undissolved solid after the equilibration period.
- **Solvent Addition:** Add a known volume of the desired solvent to the vial.
- **Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the undissolved solid settle. Centrifuge the samples to further separate the solid from the supernatant.

- **Sample Collection:** Carefully withdraw an aliquot of the supernatant. To remove any remaining microparticles, filter the aliquot using a syringe filter chemically compatible with the solvent.
- **Dilution:** Dilute the filtered, saturated solution with the appropriate solvent to a concentration within the linear range of the analytical method (HPLC or UV-Vis).
- **Quantification:** Analyze the concentration of the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.

Analytical Quantification: HPLC Method

HPLC is a precise method for determining the concentration of a compound in a solution.

Instrumentation and Conditions (Example):

- **HPLC System:** Agilent 1100 series or equivalent with a UV detector.
- **Column:** C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- **Mobile Phase:** A suitable mixture of acetonitrile and water (with or without a modifier like formic acid or trifluoroacetic acid, depending on the compound's properties). The exact ratio should be optimized to achieve good peak shape and retention time.
- **Flow Rate:** 1.0 mL/min.
- **Injection Volume:** 10 μ L.
- **Detection Wavelength:** Determined by measuring the UV absorbance spectrum of **Methyl 2-amino-5-methylthiazole-4-carboxylate** to find the wavelength of maximum absorbance (λ_{max}).
- **Column Temperature:** 25 °C.

Procedure:

- **Standard Preparation:** Prepare a series of standard solutions of **Methyl 2-amino-5-methylthiazole-4-carboxylate** of known concentrations in the chosen solvent.

- **Calibration Curve:** Inject the standard solutions into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration.
- **Sample Analysis:** Inject the diluted, saturated sample solution and record its peak area.
- **Concentration Calculation:** Use the calibration curve to determine the concentration of the diluted sample. Multiply this value by the dilution factor to obtain the solubility of the compound in the original saturated solution.

Analytical Quantification: UV-Vis Spectrophotometry

For compounds with a strong chromophore, UV-Vis spectrophotometry offers a simpler and faster method for concentration determination.

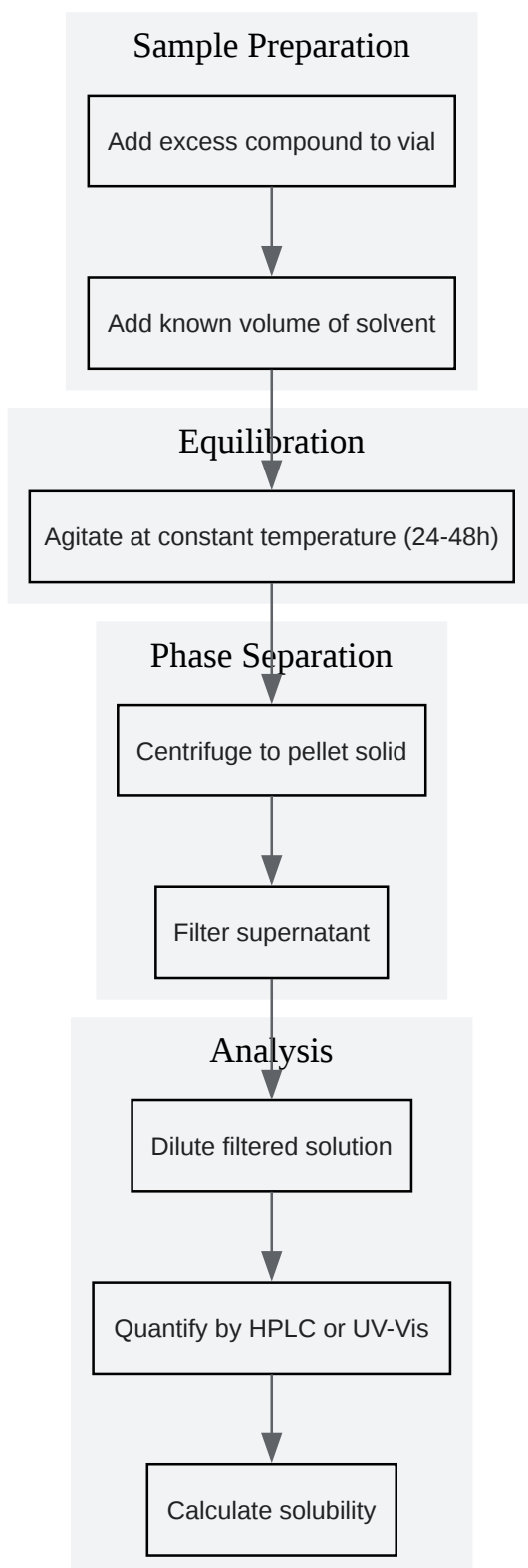
Procedure:

- **Determine λ_{max} :** Scan a dilute solution of **Methyl 2-amino-5-methylthiazole-4-carboxylate** across the UV-Vis spectrum (e.g., 200-400 nm) to identify the wavelength of maximum absorbance (λ_{max}).
- **Standard Preparation:** Prepare a series of standard solutions of known concentrations.
- **Calibration Curve:** Measure the absorbance of each standard solution at λ_{max} . Plot a calibration curve of absorbance versus concentration (Beer-Lambert Law).
- **Sample Analysis:** Measure the absorbance of the diluted, saturated sample solution at λ_{max} .
- **Concentration Calculation:** Use the calibration curve to determine the concentration of the diluted sample. Multiply this value by the dilution factor to find the solubility.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for determining the equilibrium solubility of **Methyl 2-amino-5-methylthiazole-4-carboxylate**.



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Workflow for Equilibrium Solubility Determination.

Biological Context: 2-Aminothiazole Derivatives in Drug Discovery

Methyl 2-amino-5-methylthiazole-4-carboxylate belongs to the 2-aminothiazole class of compounds. This scaffold is recognized as a "privileged structure" in medicinal chemistry, meaning it is a common motif in molecules that exhibit a wide range of biological activities.[1][2][3] Derivatives of 2-aminothiazole have been investigated for various therapeutic applications, including as antimicrobial, anti-inflammatory, and anticancer agents.[4][5] For instance, some 2-aminothiazole-4-carboxylate derivatives have shown activity against *Mycobacterium tuberculosis*. [6]

The diagram below illustrates a simplified conceptual pathway for the progression of a 2-aminothiazole derivative, such as the target compound, in an early-stage drug discovery process.



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Role of 2-Aminothiazoles in Drug Discovery.

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